

# N-Formylindoline: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *N-Formylindoline*

Cat. No.: *B030428*

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CAS Number: 26731-31-3

This technical guide provides an in-depth overview of **N-Formylindoline** and its relevance in chemical synthesis and drug discovery. While specific biological data for **N-Formylindoline** is limited in publicly available literature, this guide leverages data from the broader classes of N-formyl peptides and indole derivatives to provide a valuable resource for researchers, scientists, and drug development professionals. The information presented herein is intended to serve as a foundation for further investigation into the potential applications of **N-Formylindoline**.

## Chemical Properties and Data

**N-Formylindoline** belongs to the class of N-acylated indolines. The indoline scaffold is a common motif in a wide range of biologically active compounds. The N-formyl group can significantly influence the molecule's chemical and biological properties.

Table 1: Physicochemical Properties of **N-Formylindoline** and Related Compounds

Property	N-Formylindoline	Indole	Indole-3-carboxaldehyde
CAS Number	26731-31-3	120-72-9	487-89-8
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	C <sub>8</sub> H <sub>7</sub> N	C <sub>9</sub> H <sub>7</sub> NO
Molecular Weight	147.17 g/mol	117.15 g/mol	145.16 g/mol
Appearance	-	White to yellowish solid	Tan powder
Melting Point	-	52-54 °C	197-199 °C
Boiling Point	-	253-254 °C	-
LogP	-	2.14	1.68

Note: Experimental data for **N-Formylindoline** is not readily available. Data for Indole and Indole-3-carboxaldehyde are provided for comparison.

## Synthesis of N-Formylated Indole Derivatives: An Exemplary Protocol

While a specific, detailed protocol for the synthesis of **N-Formylindoline** is not widely published, the formylation of indoles is a well-established chemical transformation. The following protocol for the synthesis of Indole-3-aldehyde, a structurally related compound, provides a representative experimental procedure that can be adapted by researchers. This method is based on the Vilsmeier-Haack reaction.

### Experimental Protocol: Synthesis of Indole-3-aldehyde

This procedure is adapted from a well-established method for the formylation of indole.

#### Materials:

- Indole
- Dimethylformamide (DMF)

- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Ice
- Water
- Ethanol (for recrystallization, optional)

Procedure:

- In a three-necked flask equipped with a mechanical stirrer and a dropping funnel, cool dimethylformamide in an ice-salt bath.
- Slowly add phosphorus oxychloride to the cooled DMF with stirring, maintaining a low temperature.
- Prepare a solution of indole in dimethylformamide.
- Add the indole solution dropwise to the Vilsmeier reagent (the  $\text{POCl}_3$ /DMF mixture) while keeping the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to 35 °C.
- In a separate large flask, prepare a mixture of crushed ice and water.
- Carefully pour the reaction mixture into the ice-water mixture with vigorous stirring.
- Prepare a solution of sodium hydroxide in water.
- Add the sodium hydroxide solution to the reaction mixture to hydrolyze the intermediate and precipitate the product.
- Heat the resulting suspension to boiling and then allow it to cool to room temperature, followed by further cooling in a refrigerator.
- Collect the precipitate by filtration.

- Wash the crude product with water.
- The resulting Indole-3-aldehyde can be further purified by recrystallization from ethanol if necessary.<sup>[1]</sup>

Table 2: Representative Yields for the Formylation of Indole Derivatives

Starting Material	Formylating Agent	Catalyst/Conditions	Product	Yield (%)
Indole	Dimethylformamide/ $\text{POCl}_3$	Vilsmeier-Haack	Indole-3-aldehyde	~97% <sup>[1]</sup>
2,3,3-trimethyl-3H-indole	Dimethylformamide/ $\text{POCl}_3$	Vilsmeier-Haack, 323 K	2-(diformylmethylidene)-2,3-dihydro-3,3-dimethylindole	56%

## Biological Context and Potential Signaling Pathways

Direct studies on the biological activity and signaling pathways of **N-Formylindoline** are not extensively documented. However, its structural components—the N-formyl group and the indoline core—are present in molecules with significant biological roles. This section provides an overview of relevant signaling pathways associated with these broader classes of compounds, which may offer insights into the potential biological functions of **N-Formylindoline**.

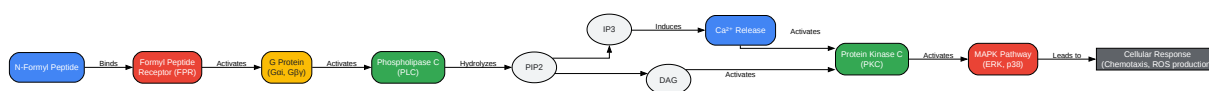
### The N-Formyl Peptide Signaling Pathway

N-formyl peptides, such as N-formylmethionyl-leucyl-phenylalanine (fMLP), are potent chemoattractants for phagocytic leukocytes. They are recognized by a class of G protein-coupled receptors (GPCRs) known as Formyl Peptide Receptors (FPRs). This signaling pathway is crucial in the innate immune response to bacterial infections and tissue damage.

Activation of FPRs by N-formyl peptides initiates a cascade of intracellular events, including:

- Activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG).
- IP<sub>3</sub>-mediated release of intracellular calcium (Ca<sup>2+</sup>).
- Activation of protein kinase C (PKC) by DAG and Ca<sup>2+</sup>.
- Activation of downstream signaling pathways, such as the mitogen-activated protein kinase (MAPK) cascade.

These signaling events ultimately lead to cellular responses like chemotaxis, degranulation, and the production of reactive oxygen species (ROS).



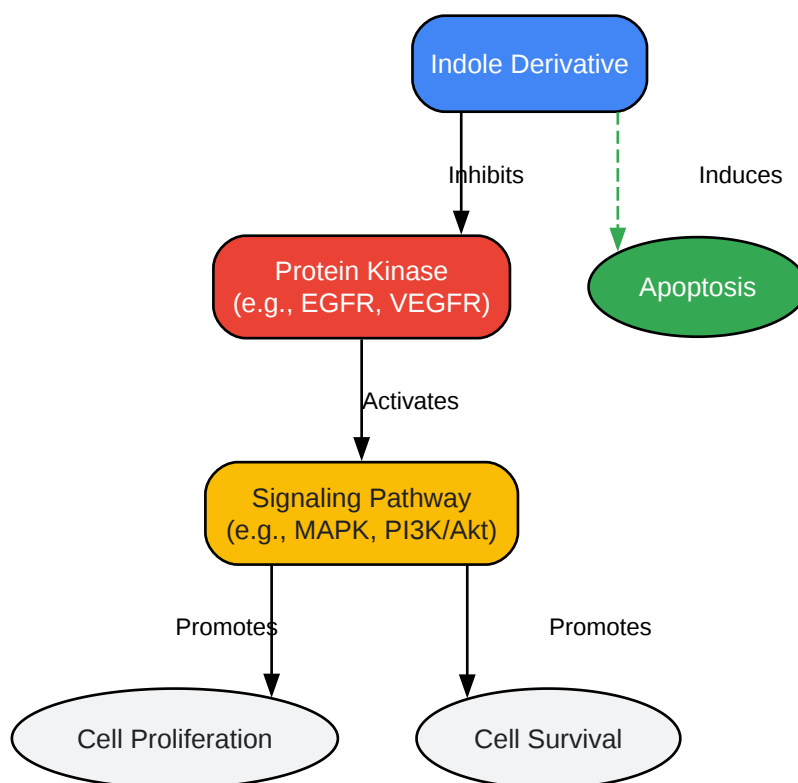
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### N-Formyl Peptide Signaling Pathway

## Signaling Pathways Modulated by Indole Derivatives

Indole derivatives are a prominent class of heterocyclic compounds with a wide array of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. Their diverse mechanisms of action often involve the modulation of key signaling pathways implicated in disease.

For instance, many indole-based compounds have been developed as inhibitors of protein kinases, which are critical regulators of cellular processes. By targeting specific kinases in pathways like the MAPK/ERK and PI3K/Akt/mTOR pathways, these compounds can disrupt cancer cell proliferation and survival.

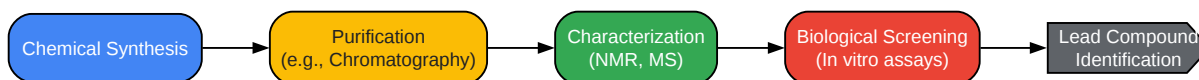


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### Inhibition of Kinase Signaling by Indole Derivatives

## Experimental Workflows in Drug Discovery

The synthesis and evaluation of novel compounds like **N-Formylindoline** are central to the drug discovery process. A typical workflow involves chemical synthesis, purification, characterization, and subsequent biological screening.



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### General Drug Discovery Workflow

## Conclusion

**N-Formylindoline** represents an intriguing chemical entity at the intersection of N-formyl and indole chemistries. While direct biological data is sparse, the well-documented activities of

related compounds suggest that **N-Formylindoline** could be a valuable subject for further research in medicinal chemistry and drug development. The provided technical information, including representative synthetic protocols and relevant signaling pathways, serves as a foundational resource for scientists exploring the potential of this and similar molecules. Further investigation is warranted to elucidate the specific biological activities and mechanisms of action of **N-Formylindoline**.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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